

An In-depth Technical Guide to the Tautomerism of Ethyl 2-(phenylazo)acetoacetate

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Compound of Interest

Compound Name: Ethyl 2-(phenylazo)acetoacetate

Cat. No.: B1265565

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Abstract

Ethyl 2-(phenylazo)acetoacetate is a β -ketoester derivative that exhibits significant tautomerism, a phenomenon crucial to its chemical reactivity and potential applications in medicinal chemistry and materials science. This technical guide provides a comprehensive overview of the tautomeric equilibrium of **ethyl 2-(phenylazo)acetoacetate**, focusing on the predominant azo-hydrazone tautomerism. It includes a summary of spectroscopic data, detailed experimental protocols for synthesis and analysis, and visualizations of the core chemical principles and workflows. Due to the limited availability of specific quantitative data for **ethyl 2-(phenylazo)acetoacetate** in the public domain, this guide incorporates data from closely related analogous compounds to provide a comprehensive and practical resource.

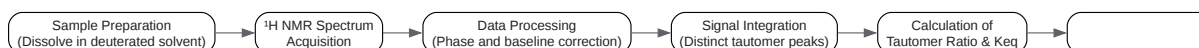
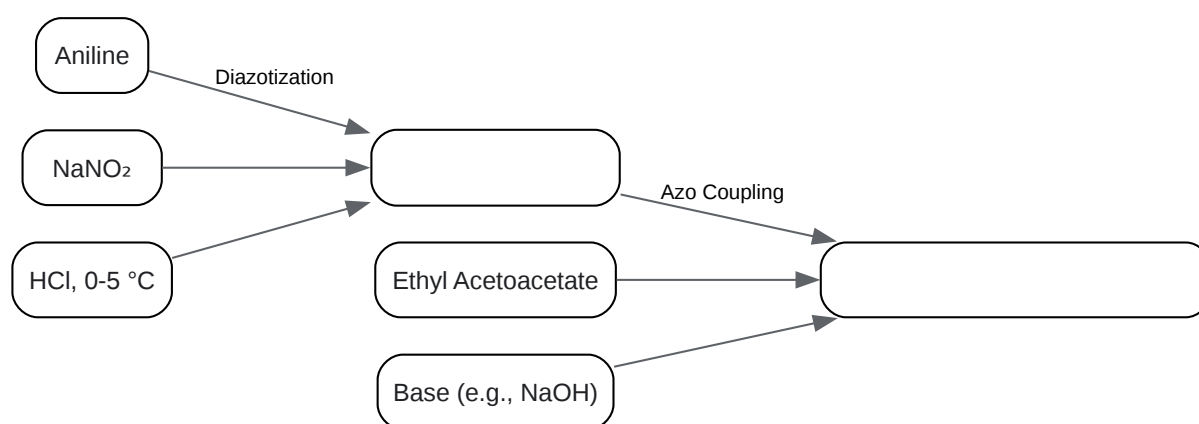
Introduction to Tautomerism in Ethyl 2-(phenylazo)acetoacetate

Tautomerism is a form of constitutional isomerism where isomers, known as tautomers, readily interconvert. **Ethyl 2-(phenylazo)acetoacetate**, possessing both a β -dicarbonyl moiety and a phenylazo group, can theoretically exist in multiple tautomeric forms. While keto-enol tautomerism is characteristic of β -dicarbonyl compounds, the presence of the azo group introduces a more dominant equilibrium between the keto-azo and the keto-hydrazone forms. [1] The keto-hydrazone tautomer is generally considered to be the more stable form.[1] The

position of this equilibrium is influenced by factors such as the solvent, temperature, and the electronic nature of any substituents on the phenyl ring.

Tautomeric Forms of Ethyl 2-(phenylazo)acetoacetate

The primary tautomeric equilibrium in **ethyl 2-(phenylazo)acetoacetate** is between the keto-azo and the keto-hydrazone forms. A potential, though less significant, keto-enol tautomerism also exists.



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References

- 1. Ethyl 2-(phenylazo)acetoacetate | 5462-33-9 | Benchchem [benchchem.com]

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